

2-Fluoro-3-methoxybenzaldehyde melting point and boiling point

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Compound of Interest

Compound Name: 2-Fluoro-3-methoxybenzaldehyde

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An In-depth Technical Guide to the Physicochemical Characterization of **2-Fluoro-3-methoxybenzaldehyde**

Authored by a Senior Application Scientist

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **2-Fluoro-3-methoxybenzaldehyde**, focusing on its core physical properties—melting and boiling points. The determination of these fundamental constants is critical for verifying substance identity, assessing purity, and informing downstream process development. This document outlines the theoretical underpinnings and provides detailed, field-proven experimental protocols for accurate measurement.

Introduction to 2-Fluoro-3-methoxybenzaldehyde

2-Fluoro-3-methoxybenzaldehyde (CAS No. 103438-88-6) is a substituted benzaldehyde derivative that serves as a crucial building block in medicinal chemistry and organic synthesis. [1] Its unique arrangement of fluoro, methoxy, and aldehyde functional groups makes it a valuable precursor for synthesizing a range of pharmacologically active molecules, including benzosuberone derivatives and various bicyclic heterocycles. [1] Accurate characterization of its physical properties is the first step in ensuring the reliability and reproducibility of synthetic procedures and biological assays. The melting and boiling points are paramount among these properties, as they serve as primary indicators of purity and identity.

Physicochemical Properties Summary

The essential physicochemical data for **2-Fluoro-3-methoxybenzaldehyde** are summarized below. This information provides a baseline for laboratory handling, characterization, and quality control.

| Property | Value | Source(s) |
|-------------------|---|-----------|
| IUPAC Name | 2-fluoro-3-methoxybenzaldehyde | [2][3] |
| CAS Number | 103438-88-6 | [2][4] |
| Molecular Formula | C ₈ H ₇ FO ₂ | [2][4][5] |
| Molecular Weight | 154.14 g/mol | [2][5] |
| Physical State | White Solid / Crystals | [6] |
| Melting Point | 47 - 51 °C | [5][6][7] |
| Boiling Point | Data not readily available | [6] |

Note: The boiling point has not been widely reported in standard chemical databases, which may suggest potential thermal instability at atmospheric pressure. The experimental protocol for its determination is provided in Section 4.

Experimental Determination of Melting Point

The melting point is not a single temperature but a temperature range over which a solid transitions to a liquid. For a pure crystalline compound, this range is typically narrow (0.5-1.0°C). The presence of impurities disrupts the crystal lattice, typically causing a depression and broadening of the melting range, making this a powerful tool for purity assessment.[8]

Principle of Capillary Method

The most common and reliable method for determining the melting point of a solid organic compound is the capillary method.[9] A small, finely powdered sample is packed into a thin-walled capillary tube and heated at a controlled rate in a calibrated apparatus.[9] The

temperatures at which melting begins (the first appearance of liquid) and is complete (the disappearance of all solid) are recorded as the melting range.

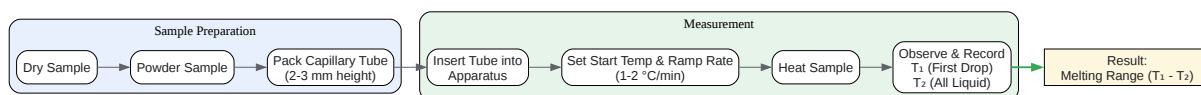
Detailed Experimental Protocol

This protocol describes the use of a modern digital melting point apparatus.

- Sample Preparation:
 - Ensure the **2-Fluoro-3-methoxybenzaldehyde** sample is completely dry, as residual solvent will act as an impurity and depress the melting range.[\[10\]](#)
 - Place a small amount of the solid on a clean, dry watch glass and crush it into a fine powder using a spatula.
 - Jab the open end of a capillary melting point tube into the powder to collect a small amount of the sample.[\[10\]](#)
 - Invert the tube and tap it gently on a hard surface to cause the solid to fall to the bottom. To pack the sample tightly, drop the capillary tube (closed end down) several times through a long, narrow glass tube onto the benchtop. The packed sample height should be 2-3 mm.[\[8\]](#)[\[10\]](#)
- Apparatus Setup and Measurement:
 - Set the starting temperature on the apparatus to approximately 15-20°C below the expected melting point (e.g., set to 30°C for this compound).[\[10\]](#)
 - Set the heating rate (ramp rate) to a high value (e.g., 10-20°C/min) for a rapid preliminary measurement to approximate the melting range.
 - For an accurate measurement, prepare a new sample and set the start temperature to 5-10°C below the approximate melting point found. Set the ramp rate to a slow value of 1-2°C/minute.[\[8\]](#)
 - Causality: A slow heating rate is critical to ensure the system (heating block, sample, and thermometer) remains in thermal equilibrium, preventing the thermometer reading from lagging behind the actual sample temperature.

- Insert the packed capillary tube into the sample holder of the apparatus.[10]
- Data Recording and Interpretation:
 - Observe the sample through the magnified viewing lens.
 - Record the temperature (T_1) at which the first droplet of liquid appears.[10]
 - Record the temperature (T_2) at which the last crystal of solid just dissolves into a transparent liquid.[10]
 - The recorded melting point is the range $T_1 - T_2$. For pure **2-Fluoro-3-methoxybenzaldehyde**, this should be a sharp range within the literature value of 47-51°C.[5][6]

Workflow for Melting Point Determination



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Caption: Workflow for Melting Point Determination by the Capillary Method.

Experimental Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure. Since a literature value for the boiling point of **2-Fluoro-3-methoxybenzaldehyde** is not consistently available, this section details the definitive micro-scale method for its determination. This technique is advantageous as it requires only a small amount of sample.[11]

Principle of Micro-Boiling Point Determination

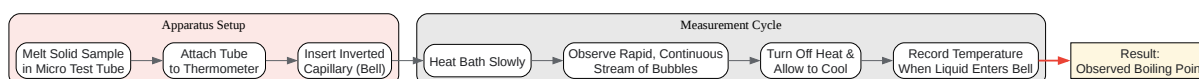
This method involves heating a small liquid sample in a tube containing an inverted, smaller capillary tube.^[12] As the liquid is heated, the air trapped in the inverted capillary expands and exits, followed by the vapor of the liquid. When a continuous stream of bubbles emerges, the liquid has reached its boiling point. The system is then allowed to cool. The boiling point is the temperature at which the bubble stream ceases and the liquid is drawn back into the inverted capillary, signifying that the external pressure and the liquid's vapor pressure are equal.^{[13][14]}

Detailed Experimental Protocol

- Sample Preparation:
 - Since **2-Fluoro-3-methoxybenzaldehyde** is a solid at room temperature, it must first be melted. Place a small amount in a micro test tube (e.g., 6x50 mm).
 - Gently heat the test tube to melt the solid, yielding approximately 0.2-0.5 mL of liquid.^[13]
- Apparatus Setup:
 - Attach the micro test tube containing the liquid sample to a thermometer using a rubber band or wire. The bottom of the test tube should be aligned with the thermometer bulb.^[13]
 - Take a standard capillary melting point tube and seal one end in a flame. Break the tube to create a smaller, inverted capillary (or "bell") about 1 cm long.
 - Place this inverted capillary, open end down, into the liquid in the micro test tube.^{[12][13]}
 - Suspend the entire assembly in a heating bath (e.g., a Thiele tube filled with mineral oil or a metal heating block). The thermometer bulb should be positioned correctly within the heating zone.^[13]
- Measurement and Data Recording:
 - Begin heating the bath slowly and with constant stirring (if applicable).
 - Observe the inverted capillary. A slow stream of bubbles will emerge as trapped air expands.

- As the temperature approaches the boiling point, the stream of bubbles will become rapid and continuous. This indicates the liquid is boiling vigorously.[13][14]
- Once a rapid, continuous stream is observed, turn off the heat and allow the apparatus to cool slowly.
- Watch the inverted capillary intently. The bubble stream will slow and eventually stop.
- Record the temperature the instant the liquid is drawn back into the inverted capillary. This temperature is the boiling point of the liquid at the current atmospheric pressure.[14]

Workflow for Micro-Boiling Point Determination



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Caption: Workflow for Micro-Boiling Point Determination.

Conclusion

The melting point of **2-Fluoro-3-methoxybenzaldehyde** is reliably established at 47-51 °C. This physical constant serves as a critical parameter for identity confirmation and purity assessment. While its boiling point is not commonly reported, the micro-determination method provides a robust and material-sparing technique for its accurate measurement in a laboratory setting. Adherence to these detailed protocols ensures the generation of high-quality, reproducible data essential for the rigorous demands of chemical research and pharmaceutical development.

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